

In-Depth Technical Guide: Physicochemical Properties of 1-Bromo-10-phenyldecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-10-phenyldecane

Cat. No.: B1273156

[Get Quote](#)

This guide provides essential physicochemical data for **1-Bromo-10-phenyldecane**, a compound relevant to various research and drug development applications. The information is presented to be accessible to researchers, scientists, and professionals in the field of drug development.

Physicochemical Data Summary

The fundamental molecular properties of **1-Bromo-10-phenyldecane** are summarized in the table below. These values are critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Molecular Formula	C ₁₆ H ₂₅ Br[1][2][3]
Molecular Weight	297.28 g/mol [1][2]
Alternate Name	(10-Bromodec-1-yl)benzene[2]
CAS Number	85562-26-1[1][2]

Experimental Protocols

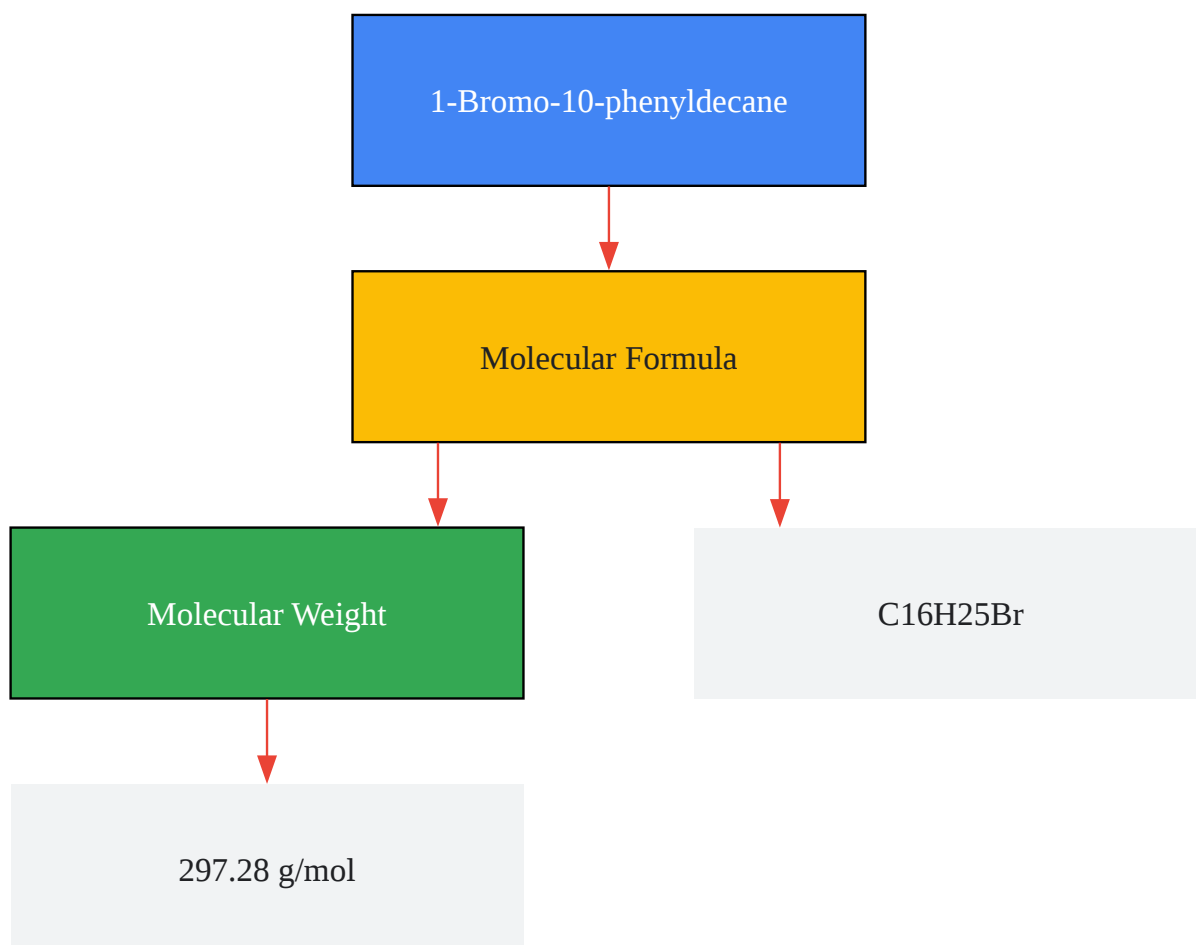
The determination of the molecular weight and formula of **1-Bromo-10-phenyldecane** is typically achieved through a combination of mass spectrometry and elemental analysis.

Mass Spectrometry: High-resolution mass spectrometry (HRMS) would be employed to determine the accurate mass of the molecular ion. This experimental value is then compared to the calculated exact mass of the proposed formula, C₁₆H₂₅Br, which is 296.114 g/mol [4].

Elemental Analysis: Combustion analysis would be performed to determine the percentage composition of carbon, hydrogen, and bromine in the sample. These experimental percentages are then compared to the theoretical percentages calculated from the molecular formula C₁₆H₂₅Br.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its fundamental physicochemical properties.



[Click to download full resolution via product page](#)

Compound to Properties Relationship

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. scbt.com [scbt.com]
- 3. biomall.in [biomall.in]
- 4. Buy Online CAS Number 85562-26-1 - TRC - 1-Bromo-10-Phenyldecane | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of 1-Bromo-10-phenyldecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273156#1-bromo-10-phenyldecane-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com